

An In-depth Technical Guide to the Physical Properties of 2'-Bromoacetanilide

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This technical guide provides a comprehensive overview of the physical properties of **2'-Bromoacetanilide**, with a primary focus on its melting point. This document is intended for researchers, scientists, and professionals in drug development who require accurate physical data and detailed experimental methodologies.

Physical and Chemical Properties

2'-Bromoacetanilide is a white to almost white crystalline solid.[1][2][3] Its key physical and chemical identifiers are summarized in the table below. The melting point is a crucial parameter for the identification and purity assessment of this compound. An impure sample will typically exhibit a depressed and broader melting point range.[4][5]



Property	Value	Source
Molecular Formula	C8H8BrNO	[1][2][6][7]
Molar Mass	214.06 g/mol	[1][6][7]
Appearance	White to Almost white powder to crystal	[1][2][3]
Melting Point	100.0 to 104.0 °C	
96.5-100.5 °C (lit.)	[1][8]	
98°C to 103°C	[2]	_
100 - 102 °C	[3][9]	_
99 °C	[10]	_
Purity (GC)	min. 98.0 %	
Solubility	Chloroform (Slightly), Methanol (Slightly)	[1]
IUPAC Name	N-(2-bromophenyl)acetamide	[2][6]
CAS Number	614-76-6	[1][2][6]

Experimental Protocol: Melting Point Determination

The melting point of **2'-Bromoacetanilide** is determined using the capillary method with a melting point apparatus.[4][11] This technique provides a melting range, which is the temperature from the first appearance of liquid to the complete liquefaction of the solid.

Materials and Equipment:

- 2'-Bromoacetanilide sample
- Melting point apparatus (e.g., Mel-Temp or DigiMelt)
- Capillary tubes (sealed at one end)
- Mortar and pestle



- Spatula
- Watch glass or weighing paper

Procedure:

- Sample Preparation:
 - Ensure the 2'-Bromoacetanilide sample is completely dry.[11]
 - If the crystals are large, gently grind them into a fine powder using a clean, dry mortar and pestle.[12] This ensures uniform packing and heat transfer.
- Packing the Capillary Tube:
 - Place a small amount of the powdered sample onto a watch glass.[4]
 - Press the open end of a capillary tube into the powder to collect a small amount of the sample.[4][5]
 - Invert the tube and tap it gently on a hard surface to pack the solid into the sealed bottom.
 [5][13] The packed sample should be approximately 1-2 mm high.[5][13]
- Melting Point Measurement:
 - Initial Rapid Determination (Optional but Recommended): To save time, a preliminary rapid heating can be performed to find the approximate melting point.[4][12] Set the heating rate to 10-20 °C per minute.[12]
 - Accurate Determination:
 - Allow the apparatus to cool to at least 20 °C below the approximate melting point.
 - Insert the packed capillary tube into the heating block of the melting point apparatus.
 - Set the heating rate to a slow and steady 1-2 °C per minute.[4][13] A slow heating rate is crucial for an accurate measurement.[4]

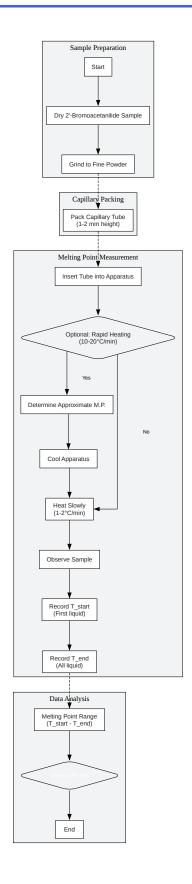


- Observe the sample through the magnifying lens.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Continue heating and record the temperature at which the last crystal melts (the end of the melting range).[4]
- · Data Recording and Analysis:
 - Record the melting point range (e.g., 100-102 °C).
 - For high accuracy, repeat the measurement with two more samples. The results should be consistent.
 - A sharp melting range (0.5-1.0 °C) is indicative of a pure compound.[4] A broad melting range suggests the presence of impurities.[4][5]

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the determination of the melting point of **2'-Bromoacetanilide**.





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Workflow for Melting Point Determination



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